

# Application Notes & Protocols: Affinity Labeling of Active Caspase-3 using Biotin-DEVD-FMK

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## Compound of Interest

Compound Name: *Biotin-DEVD-FMK*

Cat. No.: *B1574936*

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## Introduction: The Critical Role of Caspase-3 in Apoptosis and the Principle of Affinity Labeling

Caspase-3 is a critical executioner caspase in the intricate cellular process of apoptosis, or programmed cell death.[1][2][3] Its activation marks a key point of no return in the apoptotic cascade.[2] Caspases exist as inactive zymogens (procaspases) and are activated through proteolytic cleavage by initiator caspases, such as caspase-8 and caspase-9, in response to either extrinsic or intrinsic apoptotic signals.[1][2][4] Once activated, caspase-3 proceeds to cleave a host of cellular substrates, leading to the characteristic morphological and biochemical hallmarks of apoptosis.[3] Given its central role, the detection of active caspase-3 is a reliable indicator of apoptosis in experimental systems.

Affinity labeling is a powerful technique to identify and quantify the activity of specific enzymes within a complex biological sample. This method utilizes a reactive probe that specifically and irreversibly binds to the active site of the target enzyme. For caspase-3, **Biotin-DEVD-FMK** serves as an ideal affinity label. This synthetic peptide is designed with three key features:

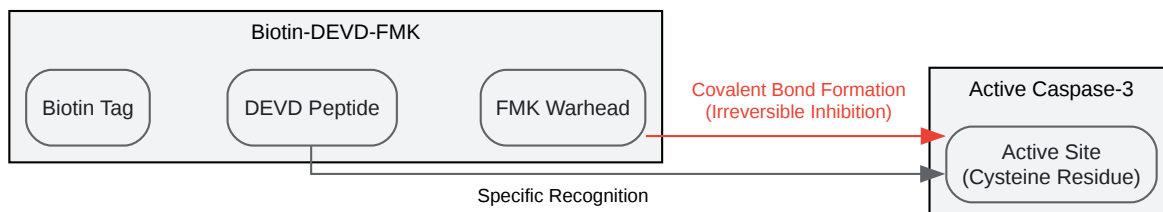
- DEVD (Asp-Glu-Val-Asp): This tetrapeptide sequence mimics the natural cleavage site recognized by caspase-3, ensuring high specificity.[1][5]

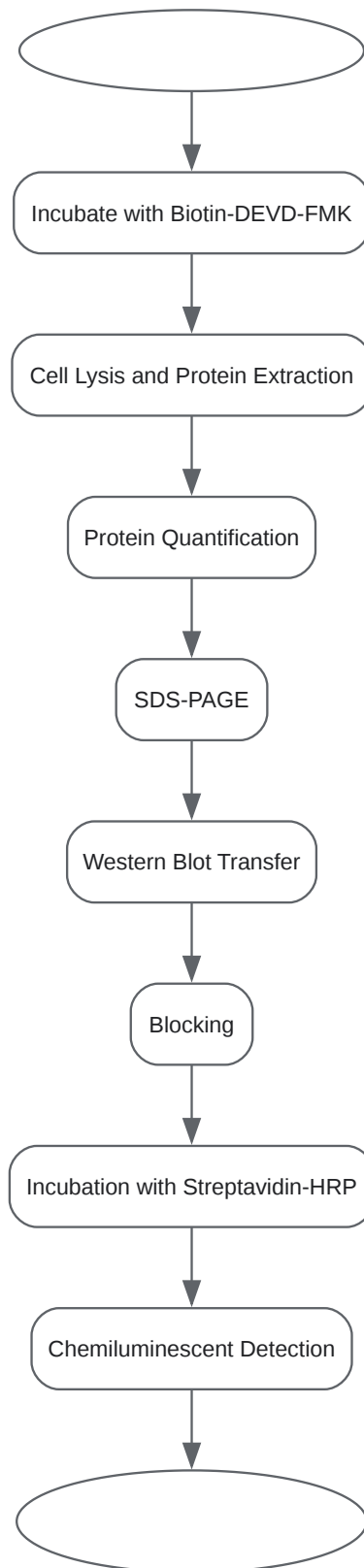
- FMK (Fluoromethyl Ketone): This reactive group forms a covalent, irreversible bond with the cysteine residue in the active site of caspase-3, effectively "trapping" the enzyme.[6][7][8][9][10]
- Biotin: This small molecule tag allows for sensitive detection of the labeled caspase-3 through its high-affinity interaction with streptavidin conjugates.[11][12][13]

These application notes provide a comprehensive guide to the principles and protocols for the affinity labeling of active caspase-3 using **Biotin-DEVD-FMK** in both in vitro (cell lysates) and in situ (whole cells) settings.

## Mechanism of Action: Irreversible Inhibition and Labeling

The **Biotin-DEVD-FMK** probe is a cell-permeable compound that readily enters cells and interacts with active caspase-3.[11][14][15] The DEVD peptide sequence directs the inhibitor to the active site of caspase-3. The electrophilic fluoromethyl ketone moiety then reacts with the nucleophilic thiol group of the cysteine residue within the enzyme's catalytic domain.[7] This results in the formation of a stable thioether bond, leading to irreversible inhibition and covalent labeling of the active caspase-3 enzyme.[6][10]





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